

In-Depth Technical Guide to the Physical Properties of (S)-2-Hydroxymethylcyclohexanone

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Compound of Interest

Compound Name: (S)-2-Hydroxymethylcyclohexanone

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This technical guide provides a comprehensive overview of the known physical properties of **(S)-2-Hydroxymethylcyclohexanone**, a valuable chiral building block in organic synthesis. The information presented herein is intended to support research, development, and quality control activities involving this compound.

Core Physical Properties

(S)-2-Hydroxymethylcyclohexanone, with the CAS number 220199-90-6, is the (S)-enantiomer of 2-hydroxymethylcyclohexanone. Its physical characteristics are crucial for its application in stereoselective synthesis and the development of new chemical entities. The following tables summarize the available quantitative data for this compound. It is important to note that some reported values may pertain to the racemic mixture and others are computationally derived.

Identifier	Value	Source
IUPAC Name	(2S)-2-(hydroxymethyl)cyclohexan-1-one	Computed by Lexichem TK 2.7.0[1]
CAS Number	220199-90-6	PubChem[1]
Molecular Formula	C ₇ H ₁₂ O ₂	PubChem[1]
Molecular Weight	128.17 g/mol	PubChem[1]

Table 1: General Identifiers for **(S)-2-Hydroxymethylcyclohexanone**

Physical Property	Value	Conditions	Source
Melting Point	149 °C	Not Specified	Guidechem[2], ChemicalBook
Boiling Point	239.8 °C	at 760 mmHg	Guidechem[2]
	114-115 °C	at 16 Torr	ChemicalBook[3]
Density	1.054 g/cm ³	Not Specified	Guidechem[2]
	1.070 g/cm ³	at 19 °C	ChemicalBook[3]
Refractive Index	1.472	Not Specified	Guidechem[2]
Solubility	Excellent solubility in organic solvents	Not Specified	Guidechem[2]
LogP (XLogP3)	0.8	Computed	PubChem[1]

Table 2: Reported Physical Properties of 2-Hydroxymethylcyclohexanone (Stereochemistry not always specified)

Experimental Protocols

Accurate determination of physical properties is fundamental for the characterization of a chemical substance. The following sections outline generalized experimental protocols for

measuring the key physical properties of **(S)-2-Hydroxymethylcyclohexanone**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- Sample Preparation: A small amount of the crystalline **(S)-2-Hydroxymethylcyclohexanone** is finely powdered and packed into a capillary tube, sealed at one end.
- Apparatus: A calibrated melting point apparatus is used.
- Measurement: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a controlled rate.
- Data Recording: The temperature at which the substance first begins to melt and the temperature at which the last solid crystal disappears are recorded as the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology:

- Sample Preparation: A small volume of liquid **(S)-2-Hydroxymethylcyclohexanone** is placed in a small test tube or fusion tube.
- Apparatus: A Thiele tube or a similar heating bath apparatus is assembled with a thermometer. A sealed capillary tube is inverted and placed in the sample.
- Measurement: The apparatus is heated gently. As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- Data Recording: The heat source is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. The atmospheric pressure

should also be recorded.

Density Measurement

Density is the mass of a substance per unit volume.

Methodology:

- Apparatus: A calibrated pycnometer or a volumetric flask and a precision balance are required.
- Measurement:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with the liquid **(S)-2-Hydroxymethylcyclohexanone**, ensuring no air bubbles are trapped. The mass of the filled pycnometer is measured.
 - The volume of the pycnometer is determined by repeating the process with a reference liquid of known density (e.g., deionized water).
- Calculation: The density is calculated by dividing the mass of the sample by its volume. The temperature at which the measurement is made must be recorded.

Solubility Assessment

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

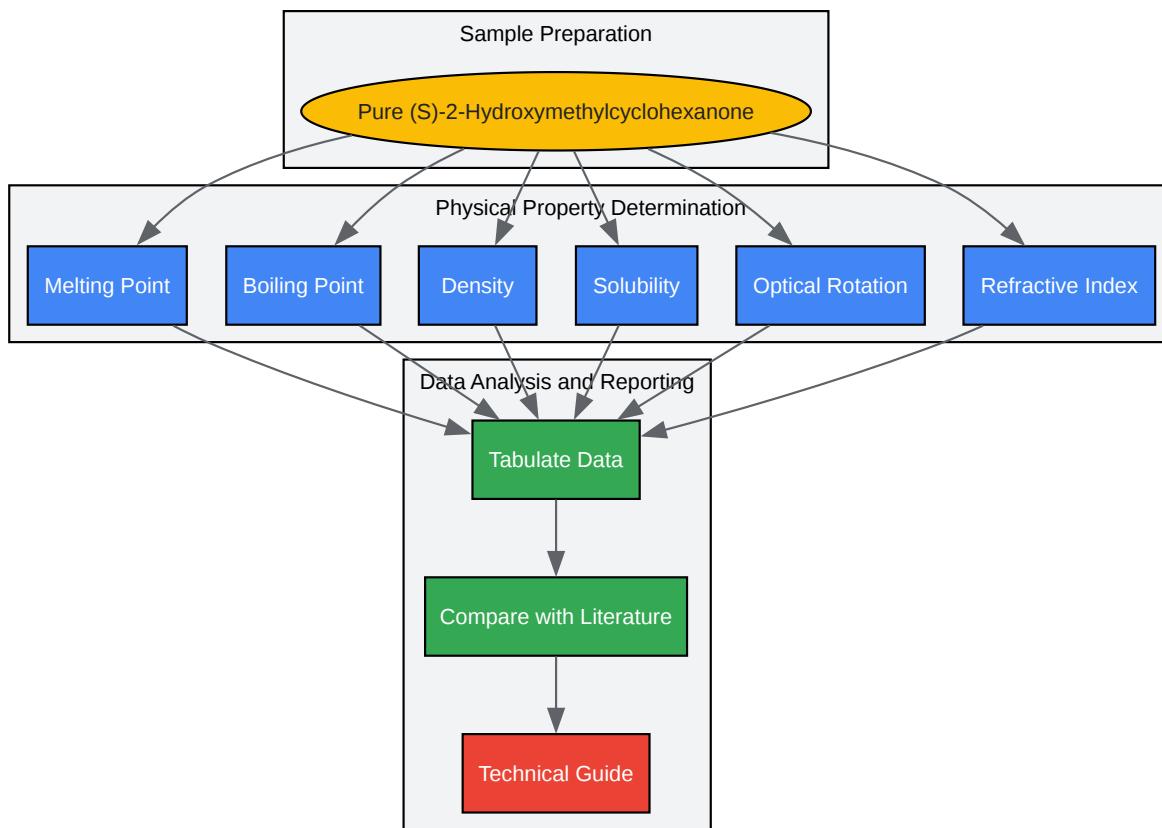
Methodology:

- Sample Preparation: A known mass of **(S)-2-Hydroxymethylcyclohexanone** is used.
- Procedure:
 - A measured volume of the solvent is placed in a test tube.
 - The solute is added in small, incremental amounts.

- The mixture is agitated (e.g., by vortexing or stirring) after each addition.
- The temperature is maintained at a constant value.
- Observation: The point at which no more solute dissolves is noted. The solubility can be expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in g/100 mL).

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the key physical properties of an organic compound like **(S)-2-Hydroxymethylcyclohexanone**.



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Caption: Workflow for Physical Property Determination.

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